

# Technical Support Center: Preventing Plasticizer Leaching with Novec™ 7500

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## Compound of Interest

Compound Name: 2-(Trifluoromethyl)-3-ethoxydodecafluorohexane

CAS No.: 297730-93-9

Cat. No.: B1225354

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This technical support center is designed for researchers, scientists, and drug development professionals to provide guidance on preventing plasticizer leaching when using 3M™ Novec™ 7500 Engineered Fluid.

## Frequently Asked Questions (FAQs)

Q1: What is Novec™ 7500 and why is it used in laboratory settings?

A1: 3M™ Novec™ 7500 is a non-flammable, hydrofluoroether (HFE) fluid with a wide liquid range, low toxicity, and a low global warming potential.[1][2] It is often used in laboratories for applications such as heat transfer, solvent deposition, and as a medium for certain chemical reactions due to its excellent dielectric properties and material compatibility.[3]

Q2: What is plasticizer leaching and why is it a concern?

A2: Plasticizer leaching is the process by which plasticizers, which are additives used to increase the flexibility and durability of polymers, migrate out of the plastic matrix.[4] Since plasticizers are not chemically bonded to the polymer, they can diffuse out when exposed to

certain conditions like heat or contact with solvents.[5] This is a concern in research and pharmaceutical applications as the leached plasticizers can contaminate experiments, interfere with analytical measurements, and potentially compromise the integrity of drug formulations.[6]

Q3: Is Novec™ 7500 compatible with all types of plastics and elastomers?

A3: Novec™ 7500 is generally compatible with a wide range of plastics.[1][7] However, due to its ability to dissolve certain oils, it is more likely to extract plasticizers from elastomeric materials compared to other fluids like perfluorocarbons (PFCs).[8][9] Therefore, caution should be exercised when using Novec™ 7500 with flexible plastics and elastomers that are known to contain high levels of plasticizers.

Q4: Which materials are recommended for use with Novec™ 7500 to minimize leaching?

A4: For applications where plasticizer leaching is a critical concern, it is recommended to use materials with low plasticizer content. Elastomers such as Ethylene Propylene Diene Monomer (EPDM), Ethylene Propylene Rubber (EPR), and butyl rubber are generally considered to have good compatibility with Novec™ 7500.[8] For plastics, materials that are inherently flexible and do not require plasticizers, such as polytetrafluoroethylene (PTFE) and polyethylene, are excellent choices.

Q5: How can I prevent or minimize plasticizer leaching in my experiments?

A5: To minimize plasticizer leaching, consider the following strategies:

- **Material Selection:** Choose materials with low or no plasticizer content.
- **Pre-leaching/Cleaning:** Before use, rinse or soak plastic components in a solvent that is a good solvent for the plasticizer but will not damage the polymer, if permissible for your application.
- **Use of Coatings:** Applying a barrier coating to the surface of the plastic can prevent the diffusion of plasticizers.
- **Optimize Experimental Conditions:** Use the lowest temperature and shortest duration of contact with Novec™ 7500 that your experiment allows, as higher temperatures and longer exposure times can increase leaching rates.

## Troubleshooting Guide

This guide addresses common issues related to plasticizer leaching when using Novec™ 7500.

Issue 1: Unexpected peaks in Gas Chromatography-Mass Spectrometry (GC-MS) analysis.

- Possible Cause: Plasticizers leached from tubing, seals, or other plastic components in your experimental setup are contaminating your sample.
- Troubleshooting Steps:
  - Blank Analysis: Run a blank sample of Novec™ 7500 that has not been in contact with your experimental setup to confirm the fluid is not the source of contamination.
  - Systematic Component Check: If the blank is clean, systematically expose Novec™ 7500 to each plastic component of your setup individually and analyze the fluid for contaminants. This will help you identify the source of the leaching.
  - Material Replacement: Once the source is identified, replace the problematic component with a more compatible material (e.g., EPDM, PTFE).
  - Injector and Syringe Cleaning: Ensure the GC-MS syringe and injector are thoroughly cleaned to prevent carryover from previous injections.

Issue 2: Changes in the physical properties of plastic components (e.g., hardening, cracking).

- Possible Cause: Significant loss of plasticizer from the material, leading to embrittlement.<sup>[4]</sup>
- Troubleshooting Steps:
  - Visual Inspection: Regularly inspect all plastic and elastomeric components for signs of degradation.
  - Material Compatibility Testing: Perform compatibility testing (see Experimental Protocols below) on any new materials before introducing them into your experimental workflow.
  - Consult Manufacturer's Data: Refer to the material manufacturer's chemical compatibility data for information on suitability with hydrofluoroethers.

Issue 3: Inconsistent or non-reproducible experimental results.

- Possible Cause: Variable levels of plasticizer contamination are interfering with your experiment.
- Troubleshooting Steps:
  - Standardize Materials: Ensure that all plastic and elastomeric components are from the same lot and manufacturer to minimize variability in plasticizer content.
  - Implement a Pre-treatment Protocol: Introduce a standardized pre-cleaning or pre-leaching step for all plastic components before they are used in your experiments.
  - Quality Control Checks: Regularly run control experiments to monitor for the presence of contaminants that could affect your results.

## Experimental Protocols

### Protocol 1: Gravimetric Analysis of Plasticizer Leaching (Modified ASTM D1239-14)

This protocol provides a method to quantify the amount of extractable content (primarily plasticizers) from a plastic material upon immersion in Novec™ 7500.

- Materials:
  - Test specimens of the plastic material (e.g., 50 x 50 mm squares).
  - Novec™ 7500.
  - Glass containers with lids.
  - Analytical balance (accurate to 0.001 g).
  - Forced-air oven.
- Procedure:
  - Cut at least three test specimens of the plastic material to a consistent size.

- Clean the specimens with a lint-free cloth and handle with forceps to avoid contamination.
- Weigh each specimen to the nearest 0.001 g and record the initial weight (W\_initial).
- Place each specimen in a separate glass container and add a sufficient volume of Novec™ 7500 to fully immerse the specimen.
- Seal the containers and place them in an oven at a controlled temperature relevant to your experimental conditions for a specified duration (e.g., 24, 48, or 72 hours).
- After the immersion period, carefully remove the specimens from the containers.
- Allow the Novec™ 7500 to evaporate from the surface of the specimens in a well-ventilated area.
- Dry the specimens in an oven at a temperature that will not damage the material until a constant weight is achieved.
- Weigh each dried specimen to the nearest 0.001 g and record the final weight (W\_final).
- Calculation:
  - Percent Weight Loss =  $[(W_{\text{initial}} - W_{\text{final}}) / W_{\text{initial}}] * 100$

## Protocol 2: Identification and Quantification of Leached Plasticizers using Accelerated Solvent Extraction (ASE) and GC-MS

This protocol details the extraction and analysis of leached plasticizers from Novec™ 7500.

- Materials:
  - Novec™ 7500 sample that has been in contact with the plastic material.
  - Accelerated Solvent Extractor (ASE) system.
  - GC-MS system.
  - Appropriate extraction solvents (e.g., petroleum ether, methylene chloride).

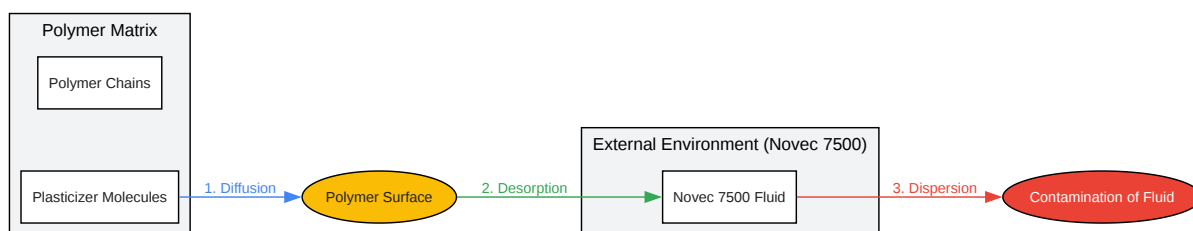
- Plasticizer standards for calibration.
- Procedure:
  - Sample Preparation: If the plastic material itself is being tested, grind it to a fine powder (e.g., 10 mesh or finer).[\[1\]](#)
  - Accelerated Solvent Extraction (ASE):
    - Accurately weigh a known amount of the ground polymer or a known volume of the Novec™ 7500 sample into an extraction cell.
    - Perform the extraction using an appropriate solvent and optimized ASE conditions (e.g., temperature, pressure, static time).[\[1\]](#)[\[5\]](#)
  - Sample Concentration: Evaporate the solvent from the extract to concentrate the leached plasticizers.
  - GC-MS Analysis:
    - Reconstitute the dried extract in a suitable solvent for GC-MS analysis.
    - Inject the sample into the GC-MS.
    - Identify the plasticizers by comparing the resulting mass spectra to a library of known plasticizer spectra.
    - Quantify the amount of each plasticizer by creating a calibration curve using known standards.

## Quantitative Data Summary

While extensive quantitative data on the compatibility of Novec™ 7500 with a wide range of plastics and elastomers is not readily available in the public domain, the following table summarizes the qualitative compatibility based on manufacturer information and general chemical resistance knowledge. It is strongly recommended that users perform their own compatibility testing for critical applications.

| Material                            | Common Plasticizers           | Compatibility with Novec™ 7500 | Expected Leaching Potential |
|-------------------------------------|-------------------------------|--------------------------------|-----------------------------|
| Plastics                            |                               |                                |                             |
| Polytetrafluoroethylene (PTFE)      | None                          | Excellent                      | Very Low                    |
| Polyethylene (PE)                   | None                          | Excellent                      | Very Low                    |
| Polypropylene (PP)                  | None                          | Excellent                      | Very Low                    |
| Polyvinyl Chloride (PVC) - Flexible | Phthalates (e.g., DEHP, DINP) | Fair to Good                   | High                        |
| Polycarbonate (PC)                  | None                          | Excellent                      | Very Low                    |
| Elastomers                          |                               |                                |                             |
| EPDM                                | Low levels of processing oils | Excellent                      | Low                         |
| EPR                                 | Low levels of processing oils | Excellent                      | Low                         |
| Butyl                               | Low levels of processing oils | Excellent                      | Low                         |
| Nitrile (Buna-N)                    | Phthalates                    | Fair                           | Moderate to High            |
| Silicone                            | None                          | Good                           | Low                         |
| Fluoroelastomers (e.g., Viton™)     | None                          | Excellent                      | Very Low                    |

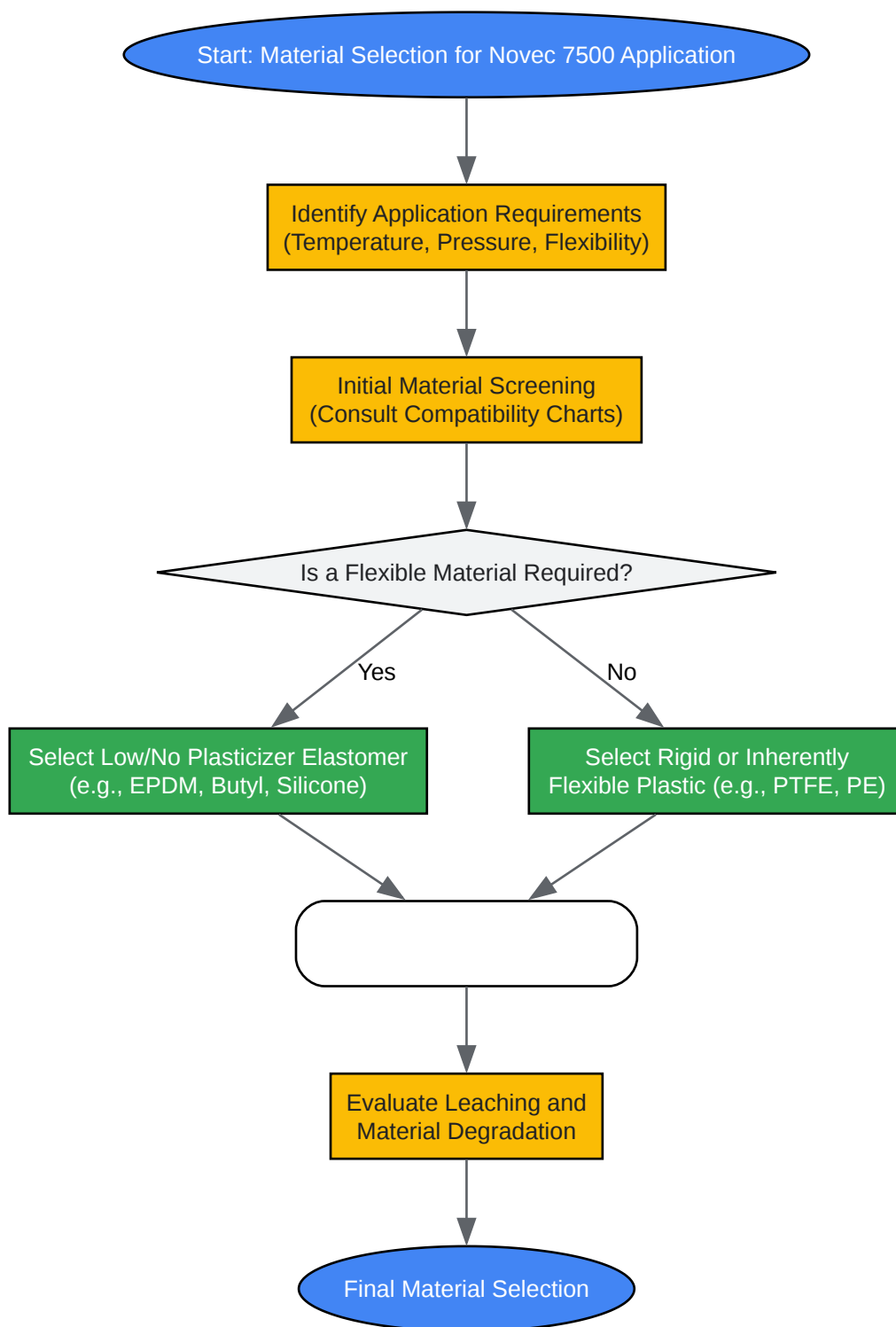
## Visualizations



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Caption: Mechanism of plasticizer leaching from a polymer matrix into Novec 7500.





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Caption: Workflow for selecting materials to minimize plasticizer leaching with Novec 7500.

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Phone: (601) 213-4426

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